

Safety and Handling of 2-Amino-5-bromobenzoyl Chloride: A Technical Guide

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Compound of Interest

Compound Name: 2-Amino-5-bromobenzoyl chloride

Cat. No.: B1407685

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: No specific Safety Data Sheet (SDS) for **2-Amino-5-bromobenzoyl chloride** (CAS No. 1108665-60-6) was publicly available at the time of this writing. The following information is compiled from data on structurally similar compounds, including other benzoyl chlorides and bromoanilines. It is imperative to treat **2-Amino-5-bromobenzoyl chloride** with the utmost caution, assuming it possesses a hazard profile similar to or greater than these related substances. A comprehensive, substance-specific risk assessment should be conducted before handling.

Hazard Identification and Classification

Based on analogous compounds, **2-Amino-5-bromobenzoyl chloride** is anticipated to be a corrosive and water-reactive substance, likely causing severe skin burns and eye damage. It may also cause respiratory irritation and could be harmful if swallowed, inhaled, or absorbed through the skin.

Anticipated GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Irritation	1	H318: Causes serious eye damage
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation
Water-Reactive	-	Contact with water may liberate toxic gas (Hydrogen Chloride)

Physical and Chemical Properties (Predicted and from Related Compounds)

Quantitative data for **2-Amino-5-bromobenzoyl chloride** is not readily available. The following table includes data for related compounds to provide an estimation of its properties.

Property	Value (Compound)
Molecular Formula	C ₇ H ₅ BrClNO
Molecular Weight	234.48 g/mol
Appearance	Likely a solid (powder or crystals)
Flash Point	> 110 °C (> 230 °F) (4-Bromobenzoyl chloride) [1]
Specific Gravity	~1.666 (3-Bromobenzoyl chloride)

Handling and Storage

Strict adherence to safety protocols is essential when working with this compound.

3.1. Engineering Controls:

- Work exclusively in a certified chemical fume hood with good ventilation.
- Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[\[2\]](#)[\[3\]](#)[\[4\]](#)

3.2. Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection:
 - Wear a flame-retardant lab coat.
 - Use chemically resistant gloves (e.g., nitrile, neoprene). Inspect gloves for any signs of degradation before and during use.
 - Wear appropriate protective clothing to prevent skin exposure.[\[3\]](#)
- Respiratory Protection: If there is a risk of inhaling dust or vapors, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate cartridge.[\[4\]](#)

3.3. Handling Procedures:

- Avoid all personal contact, including inhalation.[\[5\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[6\]](#)
- Keep containers tightly sealed when not in use.[\[2\]](#)[\[6\]](#)
- Avoid the formation of dust.
- Handle under an inert atmosphere (e.g., nitrogen or argon) to prevent reaction with moisture.

- **WARNING:** To avoid a violent reaction, ALWAYS add the material to water slowly and cautiously; NEVER add water to the material.[5]

3.4. Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible materials.[5]
- Keep containers tightly closed and protected from moisture.
- Store away from strong oxidizing agents, bases, alcohols, and water.[1]

Emergency Procedures

4.1. First-Aid Measures:

Exposure Route	First-Aid Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately flush the skin with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

4.2. Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or a foam extinguisher.
- Unsuitable Extinguishing Media: Do NOT use water, as it will react with the substance to produce toxic and corrosive hydrogen chloride gas.
- Specific Hazards: Thermal decomposition can produce carbon oxides, nitrogen oxides, hydrogen bromide, and hydrogen chloride.^{[2][3]}
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

4.3. Accidental Release Measures:

- Evacuate personnel from the area.
- Wear appropriate PPE as described in Section 3.2.
- Avoid breathing dust and vapors.
- Carefully sweep up the spilled solid material, avoiding dust generation, and place it in a dry, sealed container for disposal.
- Do not allow the material to enter drains or waterways.

Experimental Protocols

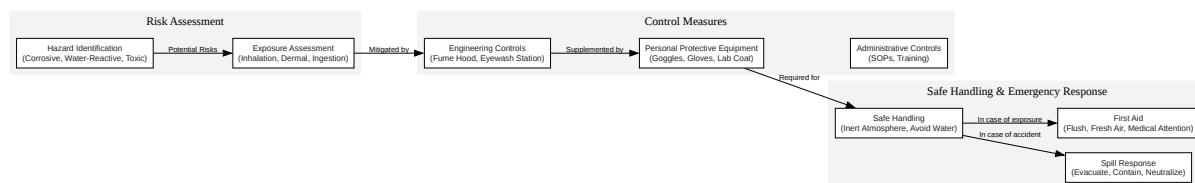
General Protocol for a Reaction with an Amine (Illustrative Example):

This is a generalized procedure and must be adapted and optimized for specific substrates and reaction scales. A thorough risk assessment is mandatory before proceeding.

- Preparation:
 - Set up the reaction apparatus (e.g., a three-necked flask with a stirrer, dropping funnel, and nitrogen inlet) in a chemical fume hood.
 - Ensure all glassware is thoroughly dried to prevent reaction with moisture.

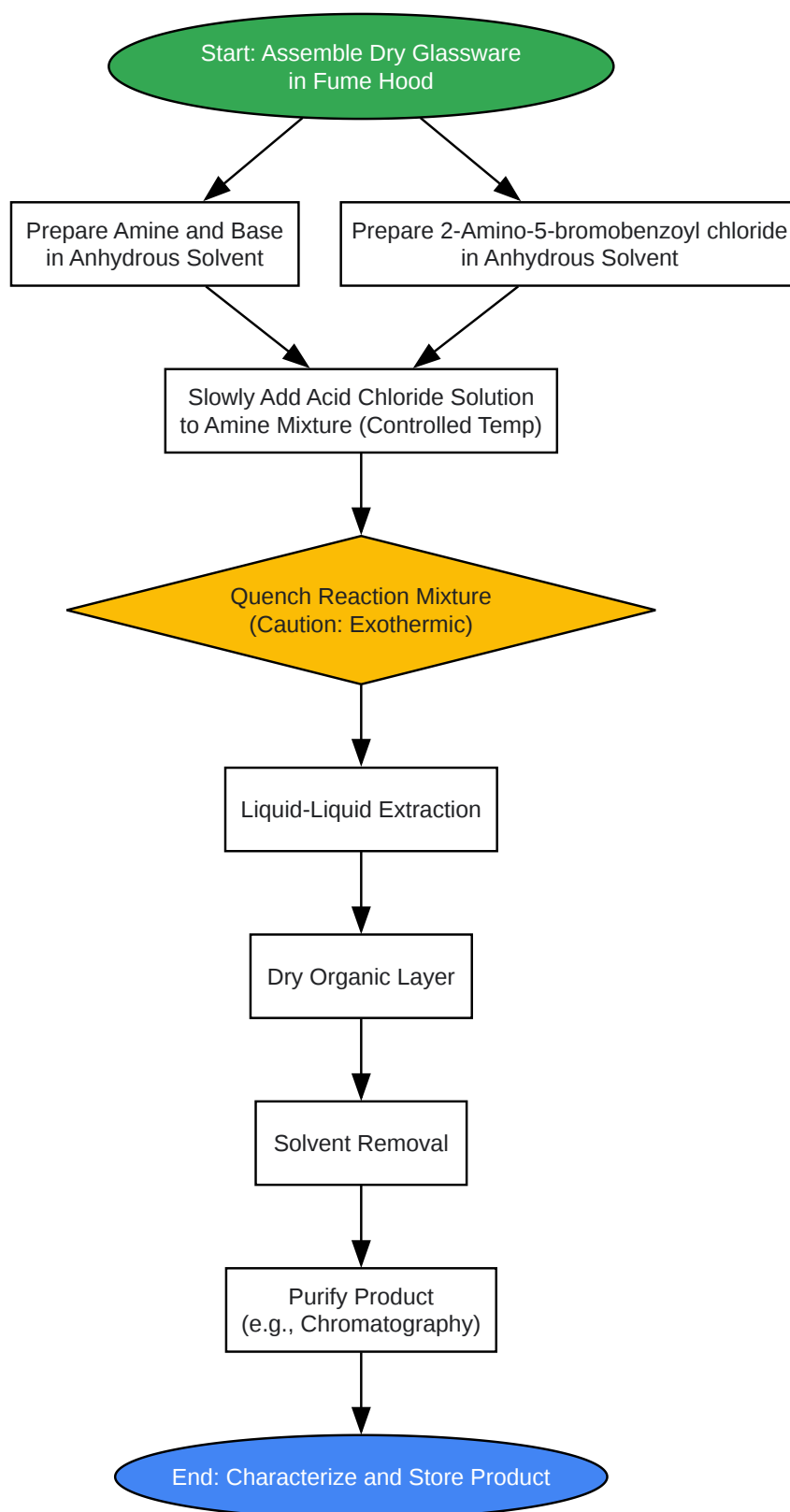
- The amine substrate and a non-nucleophilic base (e.g., triethylamine or pyridine) are dissolved in a suitable anhydrous solvent (e.g., dichloromethane or tetrahydrofuran) under a nitrogen atmosphere.
- Reaction:
 - **2-Amino-5-bromobenzoyl chloride** is dissolved in the same anhydrous solvent in the dropping funnel.
 - The solution of the benzoyl chloride is added dropwise to the stirred solution of the amine and base at a controlled temperature (typically 0 °C to room temperature) to manage the exothermic reaction.
- Work-up:
 - After the reaction is complete (monitored by an appropriate technique like TLC or LC-MS), the reaction mixture is quenched by the slow addition of a saturated aqueous solution of a mild base (e.g., sodium bicarbonate) or water. Caution: This quenching step can be exothermic and may release HCl gas.
 - The aqueous and organic layers are separated.
 - The aqueous layer is extracted with the organic solvent.
 - The combined organic layers are washed with brine, dried over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate), filtered, and the solvent is removed under reduced pressure.
- Purification:
 - The crude product is purified by an appropriate method, such as column chromatography or recrystallization.

Visualizations



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Caption: Workflow for Hazard Mitigation when Handling **2-Amino-5-bromobenzoyl Chloride**.



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Caption: Illustrative Experimental Workflow for Amide Synthesis.

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